

Salclobuzate sodium safety and toxicology profile

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Salclobuzate sodium

CAS No.: 387825-07-2

Cat. No.: S8757776

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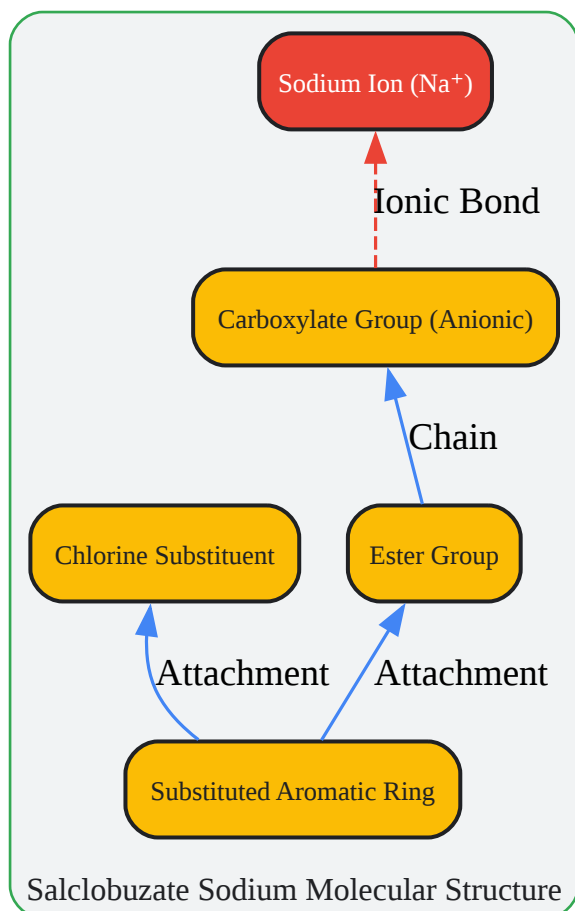
Chemical Identification and Basic Information

The table below summarizes the fundamental information available for **Salclobuzate sodium** from the KEGG DRUG database [1].

Property	Description
Drug Name	Salclobuzate sodium (USAN) [1]
KEGG DRUG Entry	D08994 [1]
Molecular Formula	$C_{11}H_{11}ClNO_4 \cdot Na$ [1]
Molecular Weight	279.65 g/mol [1]
Efficacy	Oral absorption promoter [1]
CAS Number	387825-07-2 [1]

Diagram of Molecular Structure

Based on the connection table (KCF data) provided in the KEGG entry [1], the following diagram illustrates the molecular structure of **Salclobuzate sodium**. The sodium ion is associated with the deprotonated carboxylate group.



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Key Information Gaps and Next Steps

The search results revealed a significant lack of detailed safety and toxicology data for **Salclobuzate sodium**. The information required for your technical guide, such as **quantitative data from animal or cellular studies (e.g., LD50, NOAEL), results from genotoxicity or carcinogenicity assays, and detailed experimental methodologies, was not available** in the public domain through this search.

To build a comprehensive profile, I suggest you:

- **Consult Specialized Databases:** Search more granular toxicology databases such as the **EPA's ACToR (Aggregated Computational Toxicology Resource)** or **ICE (International Chemical Environment)**.
- **Perform a Deep Literature Review:** Conduct a targeted search on scientific platforms like **PubMed, Scopus, or Web of Science** using the specific CAS Number (387825-07-2) [1] as a keyword to find original research articles.
- **Explore Computational Toxicology:** As a fallback strategy for novel compounds, consider the computational toxicology approaches mentioned in one of the search results [2]. This involves using **Quantitative Structure-Activity Relationship (QSAR) models and machine learning platforms** to predict ADMET (Absorption, Distribution, Metabolism, Excretion, and Toxicity) properties based on the molecular structure.

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References

1. KEGG DRUG: Salclobuzate sodium [kegg.jp]
2. Computational toxicology in drug discovery: applications of ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Salclobuzate sodium safety and toxicology profile]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b8757776#salclobuzate-sodium-safety-and-toxicology-profile>]

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